

# Essential Safety and Logistical Information for Handling Jak-IN-17

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## Compound of Interest

Compound Name: *Jak-IN-17*

Cat. No.: *B12418785*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential guidance on the personal protective equipment (PPE), operational procedures, and disposal of **Jak-IN-17**, a Janus-associated kinase inhibitor. The toxicological properties of this product have not been fully evaluated, warranting careful adherence to the following safety protocols.<sup>[1]</sup>

## Chemical and Physical Properties

Limited quantitative data is available for **Jak-IN-17**. The following table summarizes the known information.

Property	Data
Chemical Name	2-(1,1-dimethylethyl)-9-fluoro-1,6-dihydro-7H-benz[h]imidazo[4,5-f]isoquinolin-7-one
Synonyms	CMP 6; Janus-associated kinase inhibitor I; Pyridone 6
CAS Number	457081-03-7
Physical State	Crystalline Solid[2]
Odor	No data available[2]
Melting/Freezing Point	No data available[1]
Boiling Point	No data available[3]
Flammability	Product is not flammable[3]
pH	No data available[1]
Water Solubility	No data available[3]

## Personal Protective Equipment (PPE)

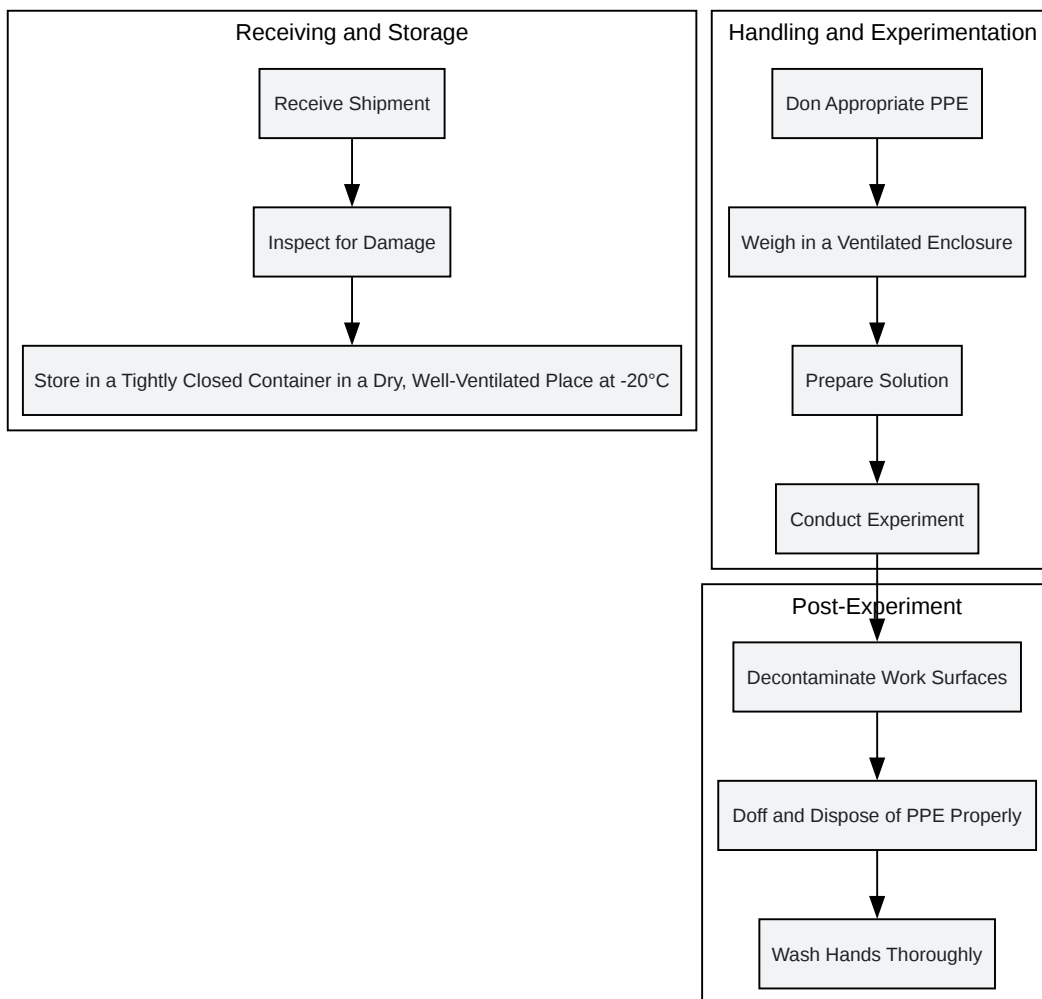
A comprehensive PPE program is crucial when handling **Jak-IN-17** to minimize exposure.[4]  
Employers must provide and ensure the proper use of the following PPE.[4][5]

PPE Type	Specifications and Use
Eye/Face Protection	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [6] Safety glasses with side shields or goggles are recommended.[7] A face shield may be necessary for splash protection.[5]
Skin Protection	Handle with gloves.[6] The glove material has to be impermeable and resistant to the product.[3] Nitrile or neoprene gloves are generally suitable for handling chemicals. Inspect gloves prior to use and use proper glove removal technique.[6] A lab coat or protective suit should be worn.
Respiratory Protection	Not required under normal conditions of use with adequate ventilation.[3] If dust is generated, wear a NIOSH-approved respirator.[1] Ensure adequate ventilation to avoid raising and breathing dust.[1]

## Operational Plan: From Receipt to Use

A structured workflow ensures safety and minimizes the risk of contamination or accidental exposure.

Jak-IN-17 Handling Workflow

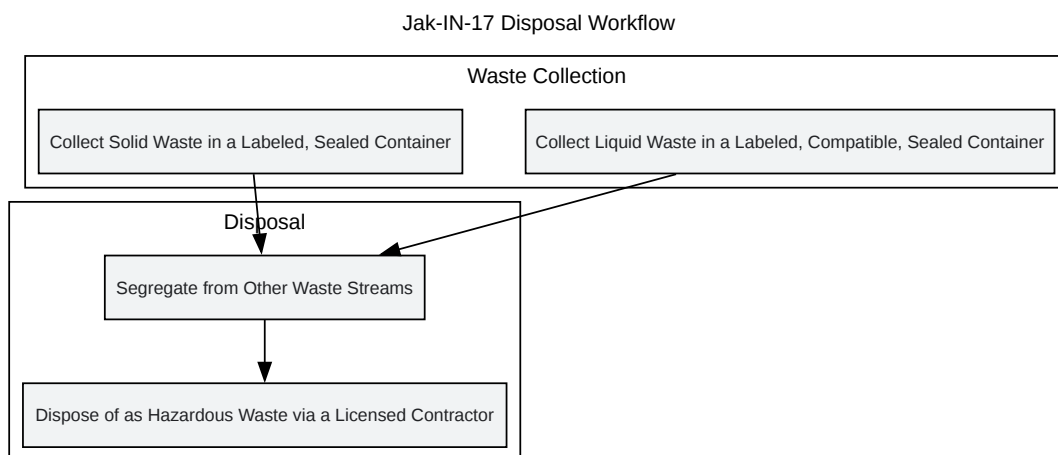
[Click to download full resolution via product page](#)***Jak-IN-17 Handling Workflow***

### Step-by-Step Protocol:

- Receiving and Storage:
  - Upon receipt, visually inspect the package for any signs of damage or leakage.
  - Store the compound in a tightly sealed container in a dry, well-ventilated area.<sup>[6]</sup> The recommended storage temperature is -20°C.<sup>[6]</sup>
- Preparation and Handling:
  - Before handling, ensure you are wearing the appropriate PPE as specified in the table above.<sup>[6]</sup>
  - If weighing the solid form, do so in a chemical fume hood or other ventilated enclosure to avoid dust formation and inhalation.<sup>[6]</sup>
  - Avoid contact with skin and eyes.<sup>[6]</sup>
  - Prepare solutions in a well-ventilated area.
- In Case of Exposure:
  - If inhaled: Move the person into fresh air. If not breathing, give artificial respiration and get immediate medical attention.<sup>[1]</sup>
  - In case of skin contact: Immediately wash the skin with soap and plenty of water for at least 15 minutes.<sup>[1]</sup> Remove contaminated clothing.
  - In case of eye contact: Hold eyelids apart and flush eyes with plenty of water for at least 15 minutes.<sup>[1]</sup> Consult a physician.<sup>[2]</sup>
  - If swallowed: Wash out the mouth with water, provided the person is conscious.<sup>[1]</sup> Do NOT induce vomiting. Get medical attention.<sup>[1]</sup>

## Disposal Plan

Proper disposal of **Jak-IN-17** and its containers is critical to prevent environmental contamination and potential harm.



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## References

- 1. stemcell.com [stemcell.com]
- 2. stemcell.com [stemcell.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]

- 4. Personal Protective Equipment - Overview | Occupational Safety and Health Administration [osha.gov]
- 5. osha.gov [osha.gov]
- 6. s3.amazonaws.com [s3.amazonaws.com]
- 7. usbr.gov [usbr.gov]
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